

Structure elucidation of 3-(Ethylcarbamoyl)-5-nitrophenylboronic acid

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Compound of Interest

Compound Name: 3-(Ethylcarbamoyl)-5-nitrophenylboronic acid

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An In-Depth Technical Guide to the Structure Elucidation of **3-(Ethylcarbamoyl)-5-nitrophenylboronic acid**

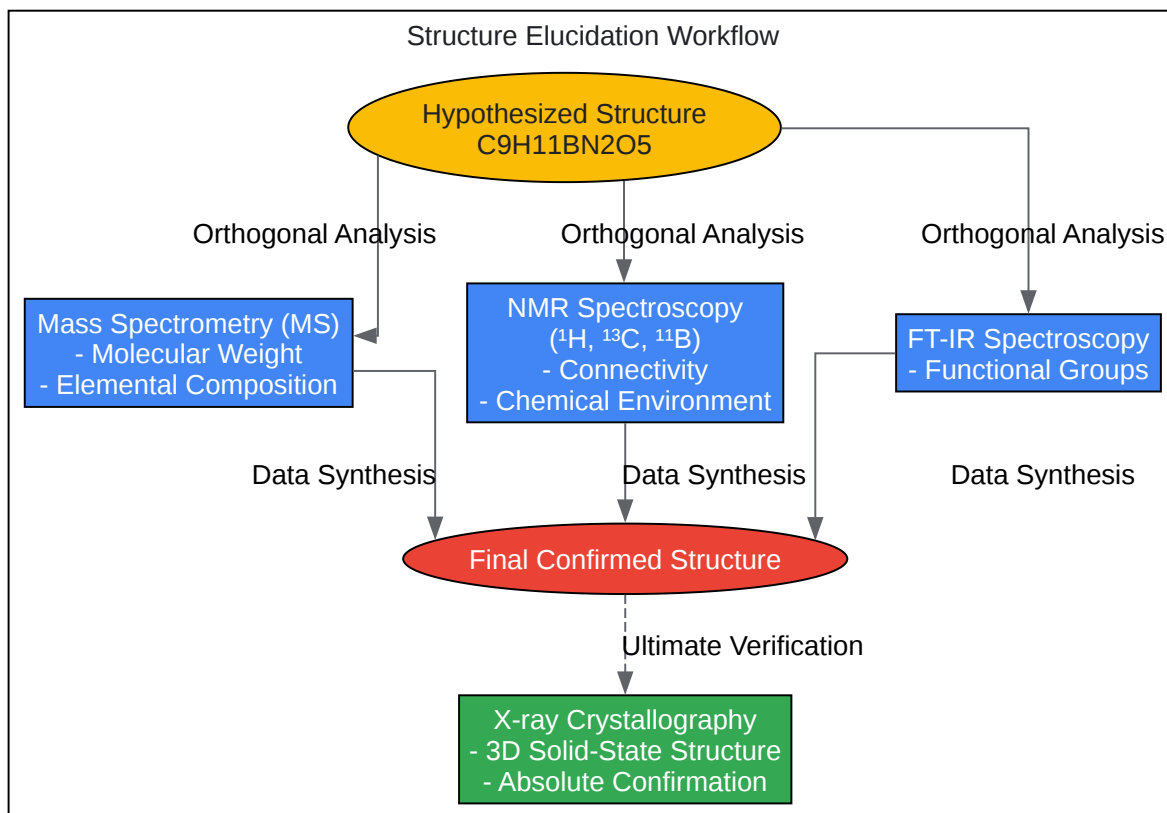
Introduction

In the landscape of modern drug discovery and materials science, phenylboronic acids serve as indispensable building blocks, most notably in Suzuki-Miyaura cross-coupling reactions for the formation of carbon-carbon bonds.[1][2] The precise molecular structure of these reagents is paramount, as it dictates their reactivity, stability, and potential biological activity.[3] This guide provides a comprehensive, multi-technique approach to the definitive structure elucidation of **3-(Ethylcarbamoyl)-5-nitrophenylboronic acid**, a substituted aromatic boronic acid.

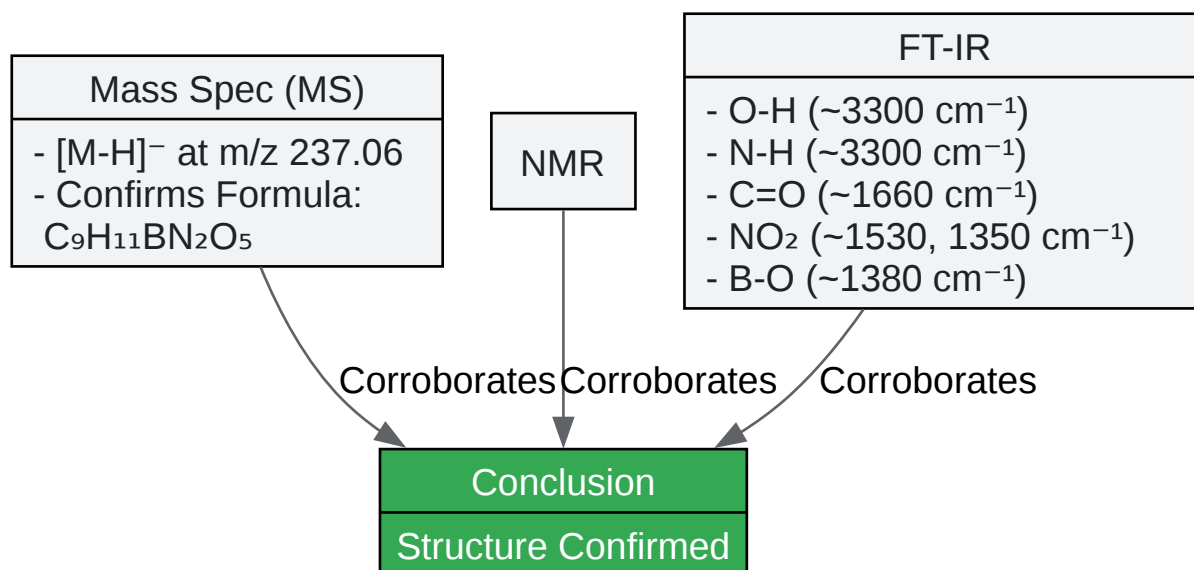
As a Senior Application Scientist, my objective is not merely to present data, but to articulate the scientific rationale behind the chosen analytical strategy. We will employ an orthogonal series of spectroscopic and spectrometric techniques. This self-validating system ensures that the final structural assignment is unambiguous and supported by a confluence of evidence, reflecting the highest standards of scientific integrity. This document is intended for researchers, scientists, and drug development professionals who require a robust framework for small molecule characterization.

Chapter 1: The Analytical Strategy - An Orthogonal Approach

The cornerstone of modern structure elucidation is the use of multiple, independent analytical techniques. Each method provides a unique piece of the structural puzzle, and their combined interpretation provides a level of confidence that no single technique can offer. Our strategy for **3-(Ethylcarbamoyl)-5-nitrophenylboronic acid** integrates Mass Spectrometry (MS) for molecular formula determination, Nuclear Magnetic Resonance (NMR) spectroscopy for mapping the atomic connectivity, and Infrared (IR) Spectroscopy for functional group identification. Finally, where the highest degree of certainty is required, X-ray Crystallography provides the ultimate confirmation of the three-dimensional structure in the solid state.^{[4][5]}



3-(Ethylcarbamoyl)-5-nitrophenylboronic acid



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